

N-Boc-2-piperidinecarboxylic acid safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: *N-Boc-2-piperidinecarboxylic acid*

Cat. No.: B130423

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Application Notes and Protocols for N-Boc-2-piperidinecarboxylic Acid

These notes provide detailed safety information, handling protocols, and a representative experimental application for **N-Boc-2-piperidinecarboxylic acid**, a key building block in pharmaceutical and chemical synthesis.^[1] It is primarily used as a protected form of piperidinecarboxylic acid in peptide synthesis and for creating complex organic molecules.^{[1][2]} The tert-butoxycarbonyl (Boc) protecting group allows for selective reactions on the carboxylic acid moiety, which can later be removed under mild acidic conditions to reveal a reactive amine for further functionalization.^[1]

Safety Data Sheet (SDS) Summary

This section summarizes critical safety and property data for **N-Boc-2-piperidinecarboxylic acid**. Note that properties can vary slightly between the racemic mixture and specific enantiomers.

Physical and Chemical Properties

The following table outlines the key physical and chemical properties of the compound.

Property	Value	References
Chemical Name	1-(tert-butoxycarbonyl)piperidine-2-carboxylic acid	[3] [4] [5]
Synonyms	N-Boc-DL-pipecolinic acid, Boc-DL-Pip-OH	[3]
CAS Number	98303-20-9 (DL-racemic); 28697-17-8 ((R)-enantiomer)	[3] [4] [6]
Molecular Formula	C ₁₁ H ₁₉ NO ₄	[3] [6] [7]
Molecular Weight	229.27 g/mol	[3] [6] [8]
Appearance	White to off-white solid/powder	[5] [7]
Melting Point	130-133 °C (racemic mixture)	[2] [3]
	116-119 °C ((R)-enantiomer)	[7]

GHS Hazard and Precautionary Information

The compound is classified as hazardous. Adherence to the following GHS classifications and precautionary statements is mandatory.

Category	Code	Description	References
Signal Word	-	Warning	[3] [6] [8]
Hazard Class	Skin Irrit. 2	Skin Irritation, Category 2	[3] [6] [8] [9]
Eye Irrit. 2	Eye Irritation, Category 2	[3] [6] [8] [9]	
STOT SE 3	Specific Target Organ Toxicity (Single Exp.), Category 3	[3] [6] [8] [9]	
Hazard Statements	H315	Causes skin irritation	[3] [6] [8] [9]
H319	Causes serious eye irritation	[3] [6] [8] [9]	
H335	May cause respiratory irritation	[3] [6] [8] [9]	
Precautionary Statements	P261	Avoid breathing dust	[3] [6] [9] [10]
P264	Wash skin thoroughly after handling	[3] [6] [10]	
P280	Wear protective gloves/eye protection/face protection	[3] [6] [9] [10]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water	[3] [6] [9]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and	[3] [6] [9]	

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Handling and Storage Protocols

Proper handling and storage are essential to ensure laboratory safety and maintain the integrity of the reagent.

Personal Protective Equipment (PPE)

A standard PPE protocol should be followed when handling **N-Boc-2-piperidinecarboxylic acid**.

Caption: Required Personal Protective Equipment (PPE).

Handling and Storage Procedures

- Handling:
 - Always handle the compound within a certified chemical fume hood to avoid inhalation of dust.[\[10\]](#)[\[11\]](#)
 - Avoid all personal contact. Do not allow the chemical to come into contact with skin or eyes.[\[5\]](#)[\[10\]](#)
 - Avoid the formation of dust and aerosols during weighing and transfer.[\[11\]](#)
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[7\]](#)[\[10\]](#)
 - Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[7\]](#)[\[10\]](#)
- Storage:
 - Store in the original, tightly sealed container.[\[7\]](#)[\[10\]](#)[\[11\]](#)
 - Keep the container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[7\]](#)[\[9\]](#)

- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[\[7\]](#)[\[9\]](#)[\[11\]](#)

Emergency and First Aid Protocols

Immediate and appropriate action is critical in the event of an exposure.

- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)[\[9\]](#)
- In case of Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing. If skin irritation occurs, get medical advice/attention.[\[7\]](#)[\[9\]](#)
- In case of Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention.[\[7\]](#)[\[9\]](#)
- In case of Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[7\]](#)
- Spill Response:
 - Evacuate the area and ensure adequate ventilation.
 - Wearing full PPE, sweep up the spilled solid. Avoid generating dust.[\[5\]](#)[\[11\]](#)
 - Use dry clean-up procedures.[\[10\]](#)[\[11\]](#)
 - Collect the material in a suitable, labeled container for disposal.[\[5\]](#)[\[11\]](#)
 - Do not let the chemical enter drains.[\[5\]](#)[\[11\]](#)

Detailed Experimental Protocol: Amide Coupling Reaction

This protocol describes a general procedure for coupling **N-Boc-2-piperidinecarboxylic acid** with a primary amine using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) as a coupling

agent. This is a representative application in synthetic chemistry.[12][13]

Materials and Reagents

- **N-Boc-2-piperidinecarboxylic acid**
- Primary amine (e.g., Benzylamine)
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- HOBt (1-Hydroxybenzotriazole) or DMAP (4-Dimethylaminopyridine) as an additive/catalyst
- DIPEA (N,N-Diisopropylethylamine) or other non-nucleophilic base
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)
- Standard laboratory glassware
- Magnetic stirrer and stir bar
- Ice bath

Experimental Workflow

Caption: Workflow for a typical EDC-mediated amide coupling reaction.

Step-by-Step Procedure

- **Preparation:** To a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add **N-Boc-2-piperidinecarboxylic acid** (1.0 eq) and HOBt (1.2 eq).[12]
- **Dissolution:** Add anhydrous DCM to dissolve the solids.
- **Base Addition:** Add DIPEA (2.0 eq) to the solution and stir for 5 minutes.
- **Activation:** Cool the mixture to 0 °C using an ice bath. Add EDC (1.2 eq) portion-wise. Stir the reaction at 0 °C for 15-30 minutes to pre-activate the carboxylic acid.[12]
- **Amine Addition:** Add the desired primary amine (1.1 eq) dropwise to the reaction mixture.

- Reaction: Remove the ice bath and allow the reaction to warm to room temperature. Continue stirring for 4-24 hours.
- Monitoring: Monitor the progress of the reaction using an appropriate technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[12]
- Work-up: Once the reaction is complete, dilute the mixture with DCM. Wash the organic layer sequentially with 1M HCl, saturated aqueous NaHCO₃, and brine.[12]
- Isolation: Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure.
- Purification: Purify the resulting crude product by flash column chromatography on silica gel to yield the desired amide.[12]
- Disposal: Dispose of all chemical waste in accordance with federal, state, and local environmental regulations.[11]

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